

Application Notes and Protocols for Using AMG 837 in Isolated Pancreatic Islets

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AMG 837 calcium hydrate

Cat. No.: B15606547

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Introduction

AMG 837 is a potent and orally bioavailable partial agonist of the G protein-coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFA1).[1][2] GPR40 is predominantly expressed on the surface of pancreatic β -cells and plays a crucial role in potentiating glucose-stimulated insulin secretion (GSIS).[1][3] Activation of GPR40 by agonists like AMG 837 has been shown to enhance insulin secretion in a glucose-dependent manner, making it a therapeutic target for type 2 diabetes.[1][3] This glucose dependency is a key advantage, as it may reduce the risk of hypoglycemia compared to other secretagogues like sulfonylureas.[1][3]

These application notes provide detailed protocols for the use of AMG 837 in isolated rodent pancreatic islets to study its effects on insulin secretion. The protocols cover islet isolation, treatment with AMG 837, and subsequent measurement of insulin release.

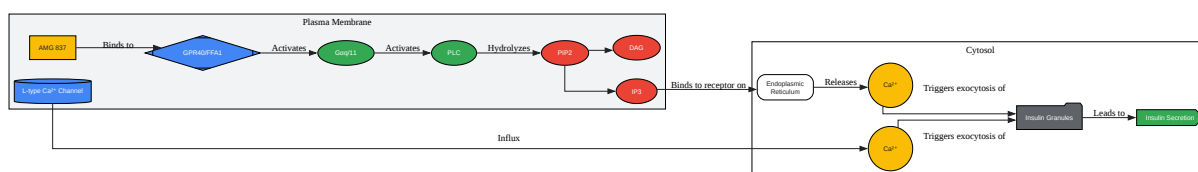
Data Presentation

The following table summarizes the quantitative data regarding the potency of AMG 837 in both cell-based assays and isolated primary islets.

Parameter	Cell Type/System	EC50 Value (nM)	Reference
Aequorin Ca ²⁺ Flux	CHO cells expressing human GPR40	13.5	[4]
Insulin Secretion	Isolated mouse islets (at 16.7 mM glucose)	142 ± 20	[1][5]
Aequorin Ca ²⁺ Flux (in the presence of 0.625% delipidated HSA)	CHO cells expressing human GPR40	210 ± 12	[1]

Signaling Pathway and Experimental Workflow

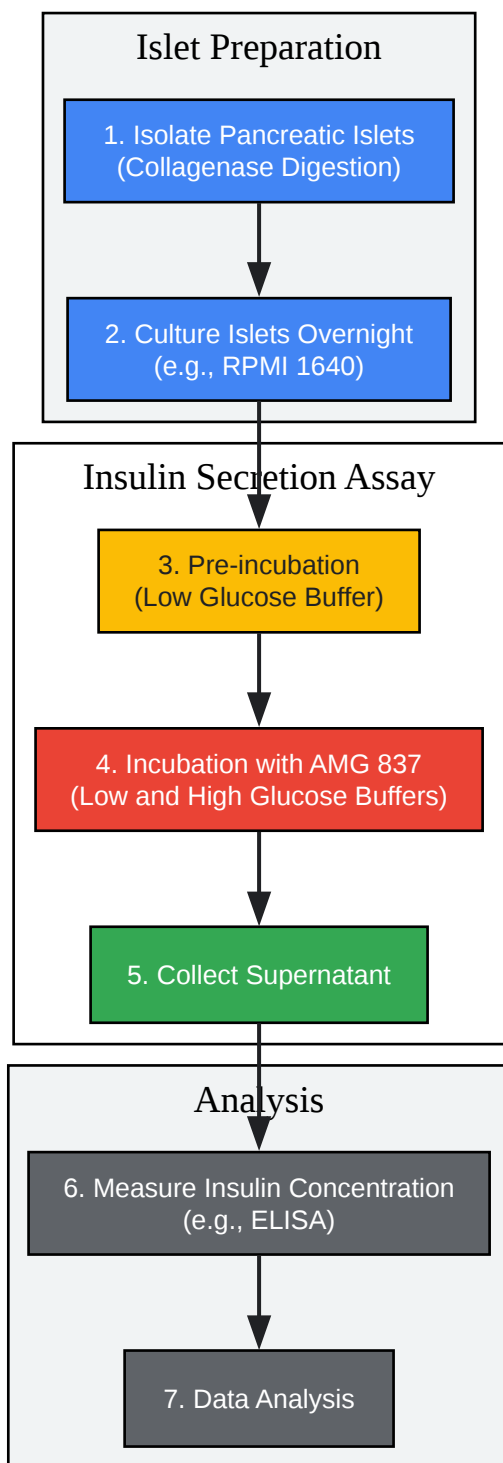
GPR40 Signaling Pathway Activated by AMG 837



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Caption: GPR40 signaling cascade in pancreatic β-cells upon AMG 837 binding.

Experimental Workflow for GSIS Assay with AMG 837



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- [5. AMG 837: A Novel GPR40/FFA1 Agonist that Enhances Insulin Secretion and Lowers Glucose Levels in Rodents | PLOS One \[journals.plos.org\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Using AMG 837 in Isolated Pancreatic Islets]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15606547/docs#application-notes-and-protocols-for-using-amg-837-in-isolated-pancreatic-islets\]](https://www.benchchem.com/product/b15606547/docs#application-notes-and-protocols-for-using-amg-837-in-isolated-pancreatic-islets)

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